

A Comparative Guide to Serum and Urine Levels of p-Hydroxyphenyllactic Acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: (+-)-3-(4-Hydroxyphenyl)lactic acid

Cat. No.: B1217039

Get Quote

For researchers and professionals in drug development and clinical science, understanding the relationship between serum and urine levels of key biomarkers is crucial for pharmacokinetic studies, disease monitoring, and assessing metabolic pathways. This guide provides a comparative overview of p-hydroxyphenyllactic acid (HPLA) levels in serum and urine, supported by experimental data and detailed methodologies.

While studies have established robust methods for the simultaneous quantification of HPLA in both serum and urine, a definitive statistical correlation coefficient between the two has not been explicitly reported in the reviewed literature. However, by examining the concentration ranges and the methodologies for their measurement in parallel, we can infer the dynamics of HPLA distribution and excretion.

Quantitative Data Comparison

The following table summarizes the concentration ranges of p-hydroxyphenyllactic acid observed in serum and urine from a study on patients with Alkaptonuria (AKU), a condition known to affect tyrosine metabolism. This data, derived from a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method, provides a basis for comparing the levels in these two critical biological matrices.[1][2][3]

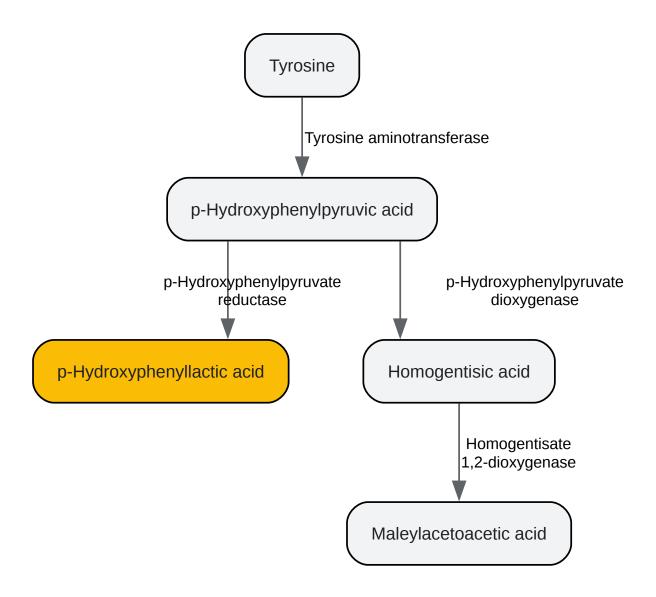


Parameter	Serum	Urine
Analyte	p-Hydroxyphenyllactic Acid (HPLA)	p-Hydroxyphenyllactic Acid (HPLA)
Patient Population	Alkaptonuria (AKU)	Alkaptonuria (AKU)
Measuring Range	5–500 μmol/L	20–20,000 μmol/L
Intra-assay Precision (%CV)	<10.9%	<5%
Inter-assay Precision (%CV)	<10.6%	<9%
Intra-assay Accuracy	96.6%–110.5%	96.6%–110.5%
Inter-assay Accuracy	96.6%–110.5%	96.6%–110.5%

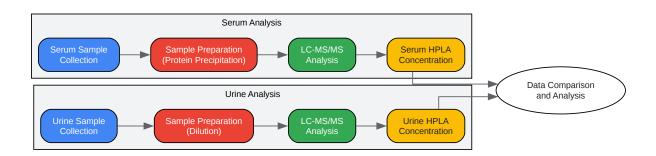
Metabolic Pathway of p-Hydroxyphenyllactic Acid

p-Hydroxyphenyllactic acid is a metabolite of the amino acid tyrosine. Its formation is part of the normal tyrosine catabolism pathway. Elevated levels can be indicative of certain metabolic disorders, such as tyrosinemia and phenylketonuria. The diagram below illustrates the biochemical pathway leading to the formation of HPLA.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Method development and validation for analysis of phenylalanine, 4-hydroxyphenyllactic acid and 4-hydroxyphenylpyruvic acid in serum and urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Method development and validation for analysis of phenylalanine, 4-hydroxyphenyllactic acid and 4-hydroxyphenylpyruvic acid in serum and urine PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to Serum and Urine Levels of p-Hydroxyphenyllactic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217039#correlation-of-serum-and-urine-levels-of-phydroxyphenyllactic-acid]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com